

Application Notes and Protocols: (+)-cis-Abienol as a Chiral Building Block in Synthesis

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Compound of Interest

Compound Name: (+)-cis-Abienol

CAS No.: 25578-83-0

Cat. No.: B15563736

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(+)-cis-Abienol, a labdane-type diterpene alcohol, serves as a versatile and valuable chiral starting material in the synthesis of a variety of bioactive molecules and commercially significant compounds. Its inherent stereochemistry makes it an excellent chiral building block for the enantiospecific synthesis of complex natural products and their analogues.

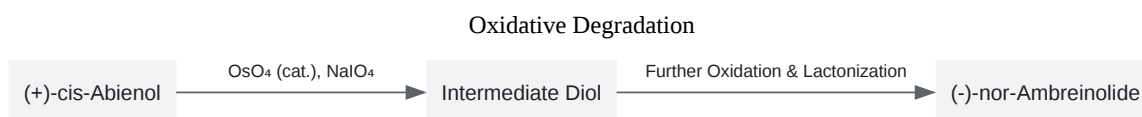
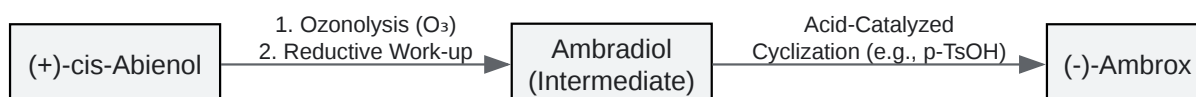
Predominantly sourced from balsam fir (*Abies balsamea*) and tobacco (*Nicotiana tabacum*), this natural product is a key precursor for the fragrance industry, particularly in the production of ambergris substitutes like Ambrox®^{[1][2][3]}. Beyond fragrances, its utility extends to the synthesis of other bioactive compounds, including drimane-type sesquiterpenoids and other complex diterpenes.

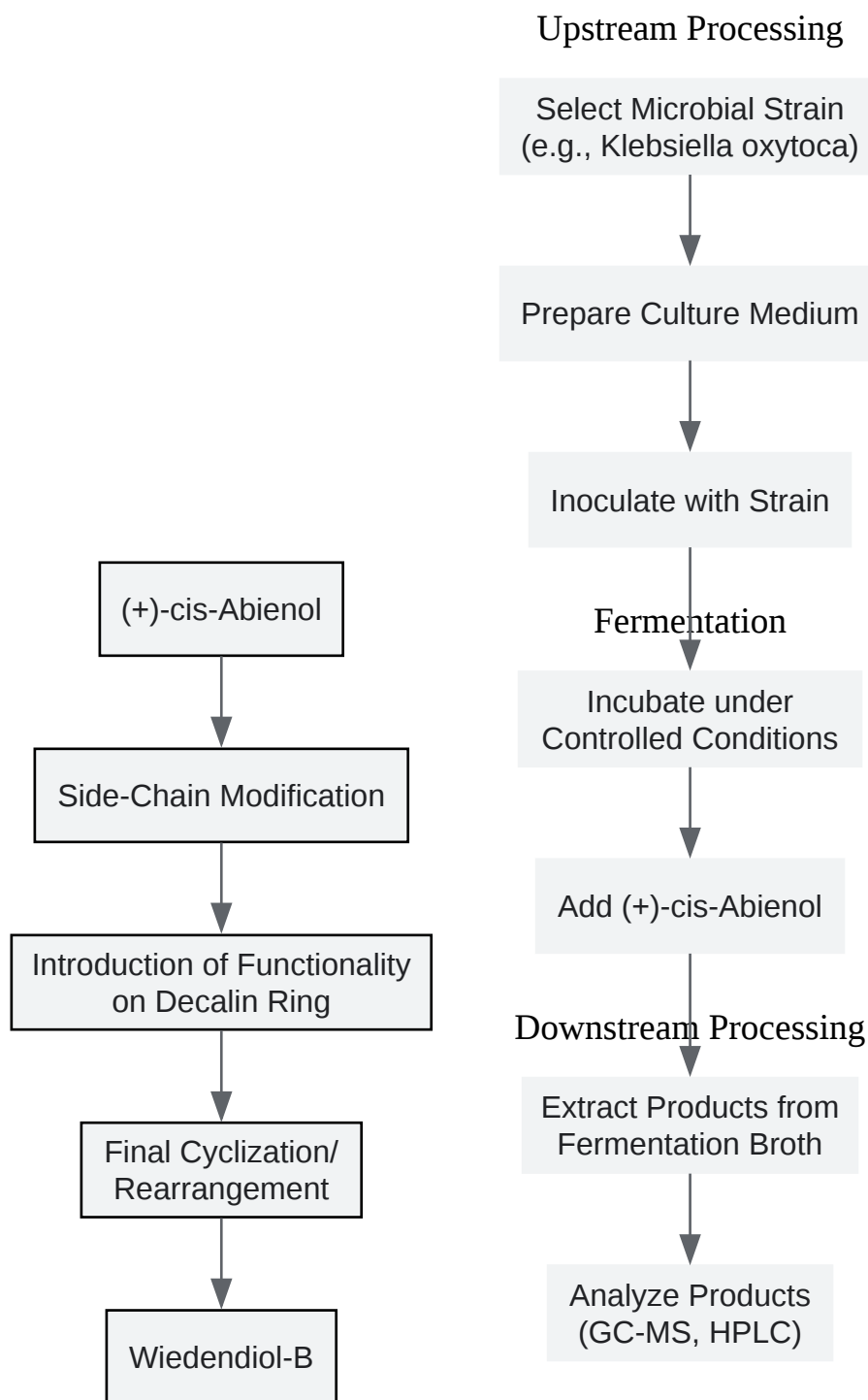
This document provides detailed application notes and experimental protocols for the use of **(+)-cis-Abienol** in key synthetic transformations.

Synthesis of (-)-Ambrox

One of the most prominent applications of **(+)-cis-Abienol** is in the semi-synthesis of **(-)-Ambrox**, a highly valued ambergris odorant. The transformation is efficiently achieved through a two-step sequence involving oxidative cleavage of the side chain followed by acid-catalyzed cyclization^[4].

Signaling Pathway Diagram: Synthesis of (-)-Ambrox from (+)-cis-Abienol





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